

Application Notes and Protocols for Testing MsbA Inhibitors

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For Researchers, Scientists, and Drug Development Professionals

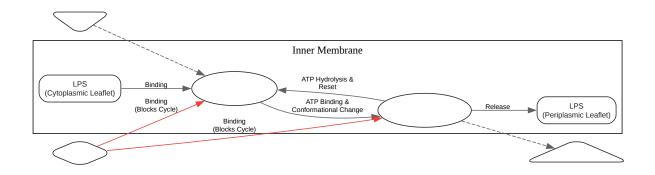
Introduction

MsbA is an essential ATP-binding cassette (ABC) transporter in Gram-negative bacteria, responsible for flipping lipopolysaccharide (LPS) from the inner leaflet to the outer leaflet of the inner membrane.[1][2][3] This function is critical for the biogenesis of the outer membrane, making MsbA an attractive target for the development of novel antibiotics to combat multidrug-resistant pathogens.[4][5][6][7] These application notes provide detailed protocols for essential assays to identify and characterize inhibitors of MsbA.

Signaling Pathway and Mechanism of Action

MsbA functions as a homodimer, with each subunit containing a transmembrane domain (TMD) and a nucleotide-binding domain (NBD).[8][9] The transport cycle is powered by ATP hydrolysis at the NBDs, which drives conformational changes in the TMDs to move LPS across the membrane.[10][11] Inhibition of MsbA disrupts LPS transport, leading to the accumulation of LPS in the inner membrane, ultimately causing cell death.[4][5]





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Caption: MsbA-mediated LPS transport pathway and points of inhibition.

Experimental Protocols Expression and Purification of MsbA

This protocol describes the overexpression of His-tagged MsbA in E. coli and its subsequent purification.

Workflow:

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